

Spectroscopic Data of Phyperunolide E: A Technical Overview

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Compound of Interest

Compound Name: *Phyperunolide E*

Cat. No.: *B8257720*

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It is highly probable that "**Phyperunolide E**" is a mistyped name for a withanolide isolated from the plant *Physalis peruviana*. Extensive searches have revealed no compound named **Phyperunolide E**. However, several novel withanolides, including Perulactones and Withaperuvins, have been recently isolated from this plant. This guide will focus on the spectroscopic data of a representative novel withanolide, Perulactone E, to provide researchers with a comprehensive technical overview of the characterization of this class of compounds.

Withanolides are a group of naturally occurring C28-steroidal lactone derivatives built on an ergostane skeleton. They are predominantly found in plants of the Solanaceae family and are known for their diverse biological activities. The structural elucidation of these complex molecules relies heavily on a combination of modern spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

Spectroscopic Data of Perulactone E

Perulactone E is a recently identified withanolide isolated from the aerial parts of *Physalis peruviana*. Its structure was determined through extensive spectroscopic analysis.

Table 1: NMR Spectroscopic Data for Perulactone E (¹H NMR at 400 MHz, ¹³C NMR at 100 MHz in CDCl₃)

Position	^{13}C (δ , ppm)	^1H (δ , ppm, J in Hz)
1	211.8	
2	128.4	5.91 (d, 10.0)
3	142.1	6.77 (dd, 10.0, 6.0)
4	121.7	6.07 (d, 6.0)
5	78.1	
6	59.9	3.19 (s)
7	32.7	1.95 (m), 2.20 (m)
8	32.0	2.15 (m)
9	40.7	2.45 (m)
10	50.8	
11	21.6	1.65 (m), 1.85 (m)
12	38.6	2.55 (m), 2.65 (m)
13	82.5	
14	165.8	
15	118.9	5.51 (s)
16	34.5	2.30 (m), 2.40 (m)
17	84.5	4.41 (t, 8.0)
18	12.2	0.95 (s)
19	19.1	1.19 (s)
20	40.2	2.75 (m)
21	20.3	1.10 (d, 7.0)
22	78.8	4.35 (dd, 12.0, 4.0)
23	28.1	1.80 (m), 1.90 (m)

24	152.0	
25	121.5	
26	167.3	
27	12.4	1.88 (s)
28	19.8	1.98 (s)

Mass Spectrometry (MS):

- High-Resolution Mass Spectrometry (HR-MS): The molecular formula of Perulactone E was established as $C_{28}H_{34}O_7$ by HR-ESI-MS.

Infrared (IR) Spectroscopy:

- The IR spectrum of Perulactone E shows characteristic absorption bands for hydroxyl groups, a six-membered ring ketone, an α,β -unsaturated ketone, and a six-membered ring α,β -unsaturated lactone.

Experimental Protocols

The following are generalized experimental protocols for the isolation and spectroscopic analysis of withanolides from *Physalis peruviana*, based on common practices in natural product chemistry.

2.1 Isolation of Withanolides:

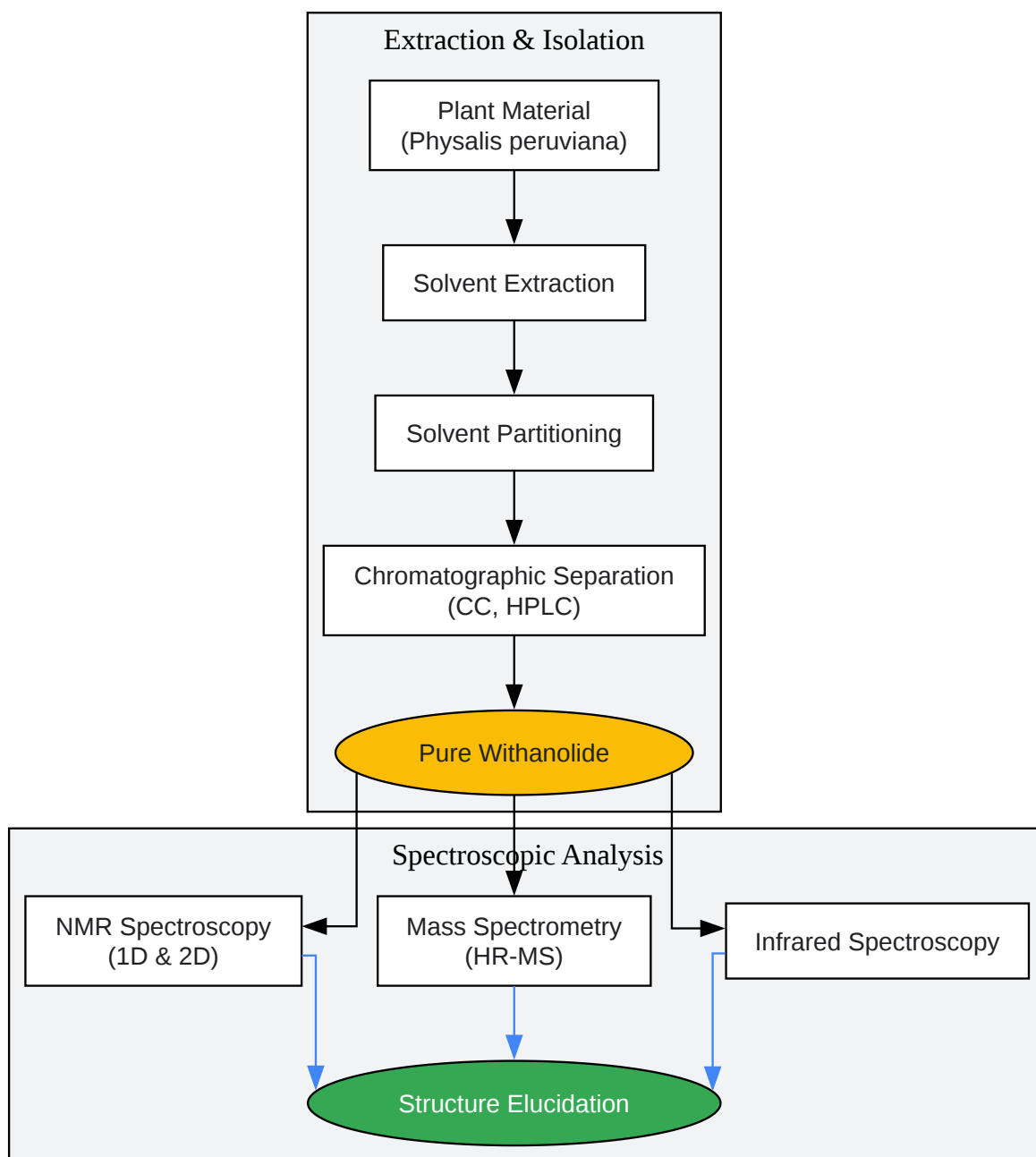
- Extraction: The air-dried and powdered aerial parts of *Physalis peruviana* are extracted with ethanol at room temperature.
- Fractionation: The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate.
- Chromatography: The fractions are subjected to repeated column chromatography on silica gel, Sephadex LH-20, and preparative HPLC to yield pure compounds.

2.2 Spectroscopic Analysis:

- NMR Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC, and NOESY) NMR spectra are recorded on a Bruker AV-400 spectrometer. Chemical shifts are reported in ppm relative to the solvent peak (e.g., CDCl_3 at δH 7.26 and δC 77.16).
- Mass Spectrometry: HR-ESI-MS data are obtained on an Agilent 6210 TOF mass spectrometer.
- IR Spectroscopy: IR spectra are recorded on a Bruker Tensor 27 FT-IR spectrometer using KBr pellets.

Workflow for Spectroscopic Analysis of Novel Withanolides

The following diagram illustrates the general workflow for the isolation and structural elucidation of novel withanolides.



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General workflow for the isolation and structural elucidation of withanolides.

- To cite this document: BenchChem. [Spectroscopic Data of Phyperunolide E: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8257720#phyperunolide-e-spectroscopic-data-nmr-ms-ir]

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